

# 4-Hydroxybenzoic Acid Methyl Ester-13C6 definition

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## Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

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## Compound Definition and Core Characteristics

This compound is the methyl ester of 4-hydroxybenzoic acid, where six carbon atoms in the benzene ring are the stable (non-radioactive) carbon-13 isotope [1]. This specific labeling makes it distinguishable from the native compound by mass spectrometry.

The table below summarizes its key identifying properties:

Property	Description
IUPAC Name	Methyl 4-hydroxybenzoate-13C6 [1]
Synonyms	Methyl Paraben-13C6; 4-Hydroxybenzoic Acid Methyl Ester-13C6; E 218-13C6 [2]
CAS Number	1581694-95-2 [1] [2]
Molecular Formula	$C_2^{13}C_6H_8O_3$ [1] [2]
Molar Mass	158.10 g/mol [1] [2]

## Physicochemical Properties and Handling

This labeled standard is typically supplied as a white to off-white solid [1]. Its molecular structure is designed to mimic the natural compound in all aspects except mass.

Property	Specification	Note / Application
Appearance	White to off-white solid [1]	-
Solubility	100 mg/mL in DMSO (632.51 mM) [1]	Requires ultrasonic treatment and warming [1].
Storage	-20°C for 3 years (powder); -80°C for 6 months (in solvent) [1]	Protect from moisture.

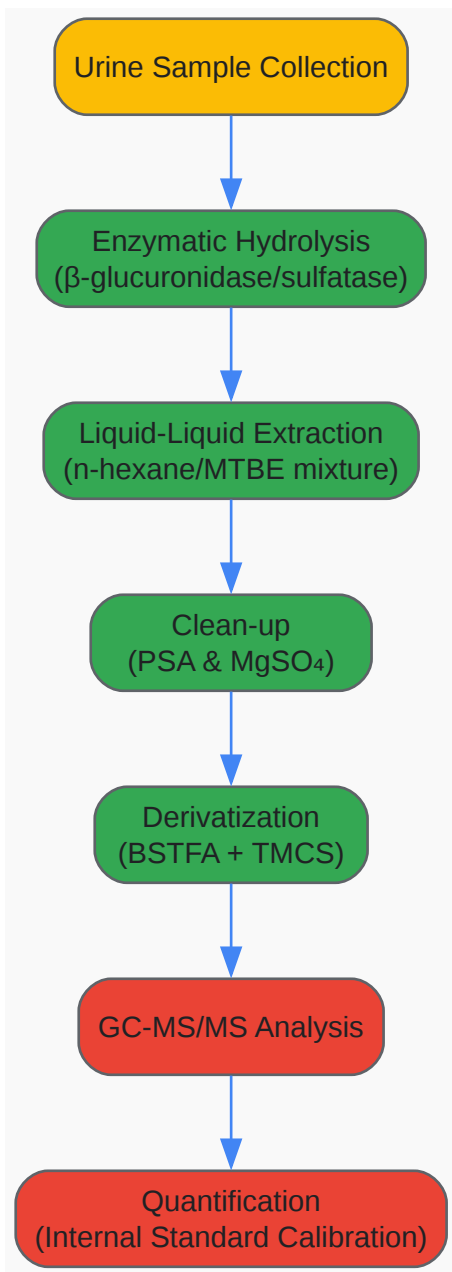
## Applications and Experimental Protocols

The primary application of **Methyl Paraben-13C6** is as an internal standard in analytical chemistry to ensure accurate quantification.

- Role as Internal Standard:** It is added in a known quantity to samples (e.g., urine, blood, water, product extracts) before processing [1]. Any losses during sample preparation, such as extraction or derivatization, proportionally affect both the native parabens and the 13C6 standard. During MS analysis, the standard and analytes are detected at different mass-to-charge ratios, allowing for precise correction and quantification [1].

## Detailed Protocol for Urinary Paraben Analysis

The following workflow visualizes a typical GC-MS/MS method for measuring paraben levels in urine, a common approach in exposure assessment studies that can utilize this labeled standard [3]:



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*Experimental workflow for paraben analysis in urine.*

- **Sample Preparation and Analysis [3]:** The method involves enzymatic deconjugation, liquid-liquid extraction, derivatization, and GC-MS/MS analysis. **Methyl Paraben-13C6** is added at the very first step to correct for variability throughout this process.

## Paraben Metabolism and Relevance

Using a labeled standard helps track the behavior of methylparaben in biological systems. *Enterobacter cloacae* hydrolyzes methylparaben to 4-hydroxybenzoic acid, which is then decarboxylated to phenol under aerobic conditions [4]. In humans, dermally absorbed or ingested methylparaben is rapidly hydrolyzed to 4-hydroxybenzoic acid, conjugated, and excreted in urine without evidence of accumulation [5].

## Safety and Regulatory Information

- **Safety: Methyl Paraben-13C6** is for research use only and is not intended for diagnostic or therapeutic use [1] [2]. While methylparaben is generally considered low in toxicity and safe at low concentrations, it can act as a chemical allergen and has known estrogenic activity [1].
- **Regulatory Status:** Unlabeled methylparaben is generally regarded as safe by the FDA and is widely used as a preservative in cosmetics, pharmaceuticals, and food, often at concentrations between 0.01% and 0.3% [5].

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## References

1. Methyl Paraben-13C6 (Methyl 4-hydroxybenzoate-13C6) [medchemexpress.com]
2. paraben- Methyl | CAS 99-76-3 (unlabeled) | SCBT - Santa Cruz... 13 C 6 [scbt.com]
3. Parameters of ovarian reserve in relation to urinary ... [ehjournal.biomedcentral.com]
4. Hydrolysis of 4-Hydroxybenzoic Acid Esters (Parabens) ... [pmc.ncbi.nlm.nih.gov]
5. E219 (Sodium Methylparaben) - Ataman Kimya [atamanchemicals.com]

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